

Chemical Identification and Physicochemical Properties

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Compound of Interest

Compound Name:	5-Bromo-2-(trifluoromethoxy)phenol
Cat. No.:	B1441415

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5-Bromo-2-(trifluoromethoxy)phenol is a substituted phenol containing both a bromine atom and a trifluoromethoxy group. These modifications are common in medicinal chemistry to enhance properties like metabolic stability and lipophilicity in target molecules.[\[1\]](#)[\[2\]](#) It is crucial to distinguish this compound from its isomers, such as 2-Bromo-5-(trifluoromethyl)phenol, as their properties and hazards may differ.

Table 1: Physicochemical Data for **5-Bromo-2-(trifluoromethoxy)phenol**

Property	Value	Source
CAS Number	1048963-39-8 [3]	Crysdot LLC, Santa Cruz Biotechnology
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂ [1] [3]	Crysdot LLC, MySkinRecipes, SCBT
Molecular Weight	257.01 g/mol [2] [3]	Crysdot LLC, Chem-Impex, SCBT
Appearance	Solid	Sigma-Aldrich [4]
Boiling Point	215.3 ± 35.0 °C at 760 mmHg	Crysdot LLC
Storage	Room temperature, dry, under inert atmosphere [1] [5]	MySkinRecipes, BLD Pharm

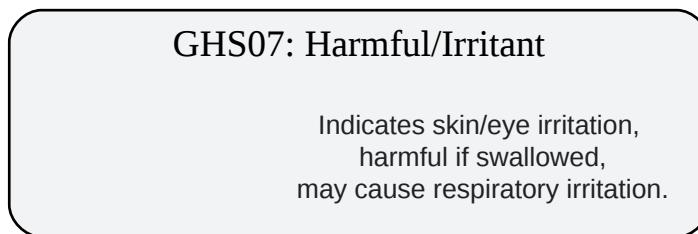
Hazard Identification and GHS Classification

According to available safety information, **5-Bromo-2-(trifluoromethoxy)phenol** is classified as a hazardous substance. The primary hazards are associated with ingestion and irritation to the skin and eyes.

Table 2: GHS Hazard Statements

Hazard Code	Statement	Source
H302	Harmful if swallowed	Crysdot LLC
H315	Causes skin irritation	Crysdot LLC
H319	Causes serious eye irritation	Crysdot LLC

The GHS pictograms associated with these hazards serve as a quick visual warning for laboratory personnel.



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Caption: GHS Pictogram for Harmful/Irritant Substances.

Proactive Risk Mitigation: Safe Handling and Storage

A proactive approach to safety is paramount. The causality behind these protocols is to minimize all potential routes of exposure— inhalation, dermal contact, and ingestion.

Engineering Controls

- Chemical Fume Hood: All handling of **5-Bromo-2-(trifluoromethoxy)phenol**, including weighing and transfers, must be conducted inside a certified chemical fume hood.[6] This is a critical control to prevent inhalation of any vapors or aerosols.
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[7][8] Their proximity is crucial for immediate decontamination in case of an emergency.

Personal Protective Equipment (PPE)

The selection of PPE is the last line of defense and must be appropriate for the risks posed by corrosive and irritant chemicals.

- Eye and Face Protection: Wear chemical safety goggles with side shields that conform to EN 166 (EU) or OSHA's 29 CFR 1910.133 standards.[6][7] A face shield should be worn in addition to goggles when there is a significant risk of splashes.
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene, and inspect them for any signs of degradation or puncture before use.[8][9] Employ the proper glove removal technique to avoid contaminating your skin.[9]
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or tasks with a higher splash risk, an impervious apron and additional arm coverings are recommended.[8] Contaminated clothing must be removed immediately and decontaminated before reuse.[7][8]

Storage Protocols

Proper storage prevents degradation of the chemical and accidental release.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[7][10]
- Incompatibilities: Store away from strong bases and oxidizing agents to prevent potentially hazardous reactions.[6][10]

Emergency Response Protocols

Immediate and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures before beginning work.

First-Aid Measures

The primary goal of first aid is to mitigate the harm from exposure while waiting for professional medical assistance. Always show the Safety Data Sheet to the attending physician.[6][7][9]

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[7][9][11]
- Skin Contact: Instantly remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes.[6][7] A safety shower should be used for large area contact. Immediate medical attention is required.[7]
- Eye Contact: Immediately flush the eyes with large amounts of water for a minimum of 15 minutes, making sure to lift the upper and lower eyelids to ensure thorough rinsing.[6][7][9] Remove contact lenses if present and easy to do so.[7][9] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting.[6][7] Never give anything by mouth to an unconscious person.[9] Call a physician or Poison Control Center immediately.[6][7]

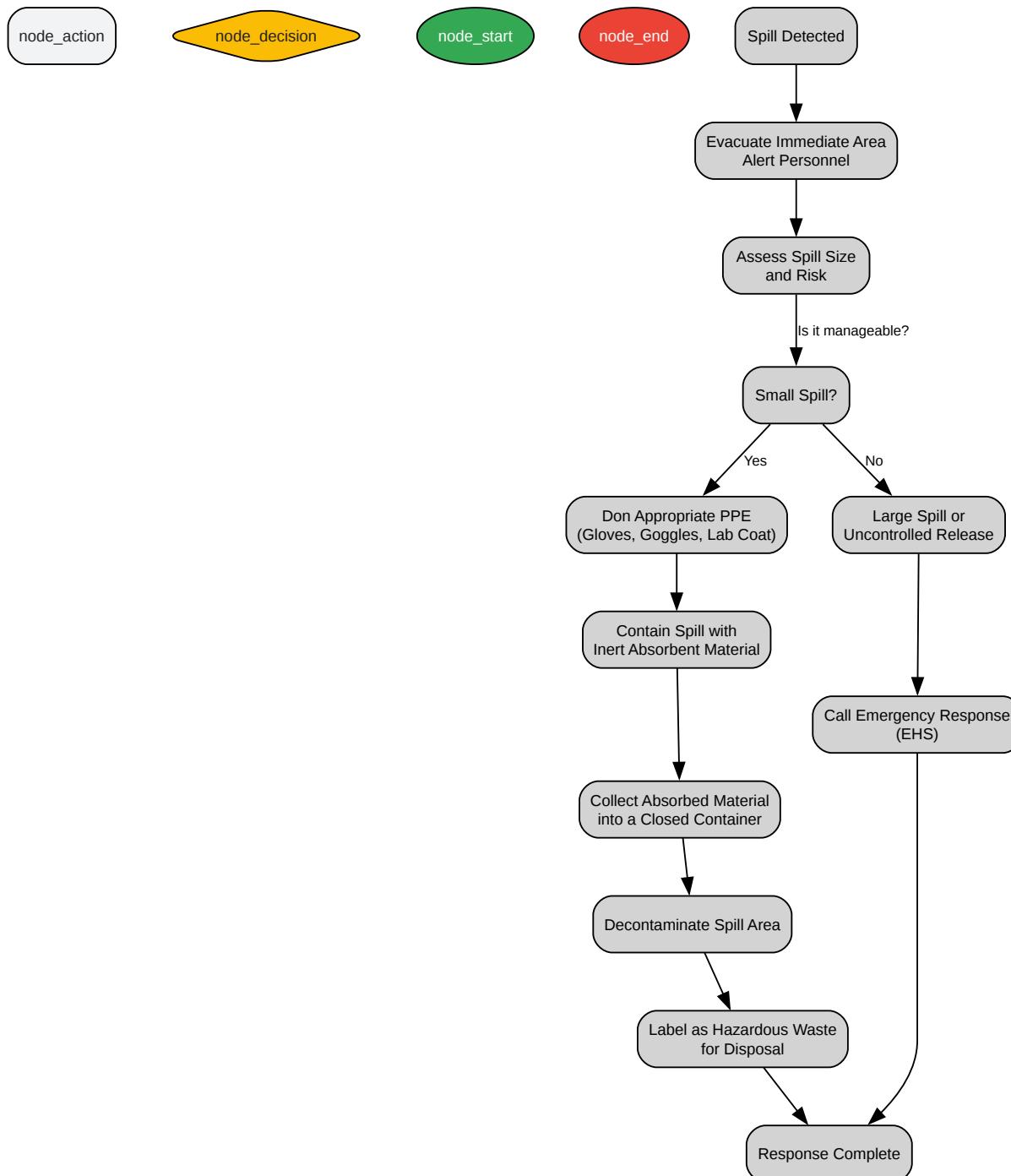
Fire-Fighting Measures

In the event of a fire, the safety of personnel is the highest priority.[12]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.[9][10]
- Special Hazards: Thermal decomposition can produce hazardous gases and vapors, including carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen fluoride.[6][7]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous combustion products.[6][9]

Accidental Release Measures

A systematic approach to spill containment and cleanup minimizes environmental contamination and personnel exposure.

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Caption: Workflow for Accidental Chemical Spill Response.

Experimental Protocol: Safe Reaction Quenching and Work-Up

This protocol provides a self-validating system for safely handling the compound during a common laboratory workflow. The causality is to neutralize reactive species and safely separate the product while minimizing exposure.

Objective: To safely quench a hypothetical reaction mixture containing **5-Bromo-2-(trifluoromethoxy)phenol** and perform an aqueous work-up.

Methodology:

- Preparation (Pre-computation):
 - Ensure all work is performed in a chemical fume hood.
 - Prepare a quenching solution (e.g., saturated aqueous sodium bicarbonate) in a separate flask. Keep it readily accessible.
 - Have appropriate PPE (goggles, lab coat, chemically resistant gloves) on at all times.
- Reaction Quenching (Execution):
 - Cool the reaction vessel in an ice-water bath. This is a critical step to control the rate of any exothermic neutralization reaction.
 - Slowly and carefully add the quenching solution dropwise to the cooled reaction mixture with vigorous stirring. Monitor for any gas evolution or temperature increase.
 - Self-Validation: The rate of addition should be slow enough that the internal temperature does not rise significantly. If it does, pause the addition until the temperature subsides.
- Liquid-Liquid Extraction (Post-computation):
 - Transfer the quenched mixture to a separatory funnel.
 - Add the extraction solvent (e.g., ethyl acetate).

- Stopper the funnel, and while pointing the stopcock away from yourself and others into the back of the fume hood, gently invert to mix.
- Self-Validation: Periodically vent the funnel by opening the stopcock to release any pressure buildup. A properly vented system prevents dangerous pressure buildup and potential splashing of hazardous material.
- Allow the layers to separate fully.
- Drain the aqueous layer, then the organic layer, into separate, clearly labeled flasks.

- Waste Handling:
 - All aqueous and organic waste must be collected in appropriately labeled hazardous waste containers. Do not pour any material down the drain.

Stability, Reactivity, and Toxicological Profile

- Reactivity: The substance is stable under normal storage conditions.[6] Avoid strong bases and oxidizing agents.[6]
- Hazardous Decomposition: Combustion may produce carbon oxides (CO, CO₂), hydrogen fluoride, and hydrogen bromide.[6][7]
- Toxicological Information: The primary known toxicological effects are harm upon ingestion and irritation to the skin and eyes. There is no available data to indicate whether the substance is carcinogenic, mutagenic, or poses a reproductive hazard.[6] The lack of comprehensive toxicological data necessitates handling this chemical with a high degree of caution, assuming it may have uninvestigated hazards.

References

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- REACH Online. SECTION 5: Firefighting measures. [\[Link\]](#)

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